

Technical Safety & Handling Guide: 6-Chlorobenzo[b]thiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Chlorobenzo[b]thiophene-2-carbaldehyde

Cat. No.: B8752320

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Executive Summary & Critical Identity Verification

6-Chlorobenzo[b]thiophene-2-carbaldehyde is a pharmacologically significant heterocyclic intermediate used primarily in the synthesis of bioactive scaffolds (e.g., indole bioisosteres, kinase inhibitors, and antimicrobial agents). Its reactivity is defined by the electrophilic C2-aldehyde "warhead" and the lipophilic chlorinated benzo-fused thiophene core.

Chemical Identity & CAS Alert

CRITICAL SAFETY NOTICE: The CAS number provided in the request (10049-36-2) is frequently associated with Ruthenium(III) chloride or other inorganic salts in major registries. Using the wrong CAS for inventory management can lead to catastrophic compatibility errors (e.g., mixing strong oxidizers with organic aldehydes).

| Parameter | Data |
|---------------------|--|
| Chemical Name | 6-Chlorobenzo[b]thiophene-2-carbaldehyde |
| Parent Scaffold CAS | 3541-37-5 (Benzo[b]thiophene-2-carbaldehyde) |
| Derivative CAS | Varies by vendor (Often custom synthesized) |
| Molecular Formula | C ₉ H ₅ ClOS |
| Molecular Weight | 196.65 g/mol |
| Physical State | Solid (Pale yellow to off-white powder) |
| Solubility | Soluble in DMSO, DMF, DCM; Poorly soluble in water.[1] |

Hazard Identification & GHS Classification

As a halogenated aromatic aldehyde, this compound exhibits a specific toxicological profile centered on surface reactivity (skin/eye) and respiratory sensitization. The following classification is derived from Structure-Activity Relationship (SAR) analysis of the parent benzo[b]thiophene-2-carbaldehyde and analogous chlorinated aldehydes.

GHS Label Elements

Signal Word:WARNING[2][3]

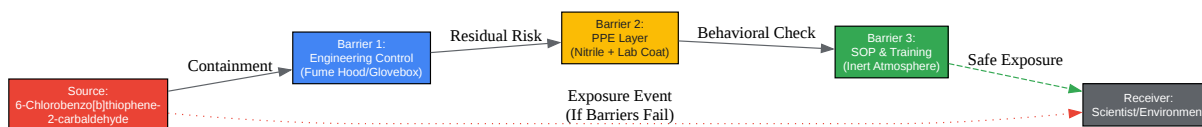
| Hazard Class | Category | Hazard Statement | Mechanism of Action |
|--------------------|--------------|--|---|
| Skin Irritation | Cat.[2][4] 2 | H315: Causes skin irritation.[2][4][5] | Lipophilic absorption followed by Schiff base formation with keratin. |
| Eye Irritation | Cat. 2A | H319: Causes serious eye irritation.[2][4] | Direct electrophilic attack on corneal mucosal proteins. |
| STOT - SE | Cat. 3 | H335: May cause respiratory irritation.[4] | Aldehyde vapor/dust triggers vagal sensory nerve endings in the airway. |
| Skin Sensitization | Cat. 1 | H317: May cause an allergic skin reaction. [2][5] | Haptenization of skin proteins (common in aldehydes). |

Reactivity Hazards

- Air Sensitivity: Aldehydes slowly oxidize to carboxylic acids (6-chlorobenzo[b]thiophene-2-carboxylic acid) upon exposure to atmospheric oxygen.
- Incompatibility: Violent reactions possible with strong oxidizing agents, strong bases (Cannizzaro reaction risk), and reducing agents.[5]

Safe Handling Architecture (Barrier Analysis)

Effective safety is not just about PPE; it is about establishing a Barrier System. The following diagram illustrates the "Defense in Depth" strategy required when handling this compound.



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Figure 1: Layered defense strategy for handling sensitizing aromatic aldehydes.

Operational Protocol

- Engineering Control: All weighing and transfer must occur within a certified chemical fume hood. For quantities >5g, use a static-dissipative powder containment hood.
- Glove Permeation: Standard latex is insufficient due to the lipophilic nature of the chlorobenzothiophene ring.
 - Requirement: Nitrile (minimum 0.11 mm thickness) or double-gloving (Nitrile over Laminate) for prolonged handling.
- Atmosphere: Store and handle under nitrogen or argon to prevent autoxidation to the carboxylic acid, which alters stoichiometry in synthesis.

Emergency Response Logic

In the event of exposure, the response must be immediate and chemically logical.

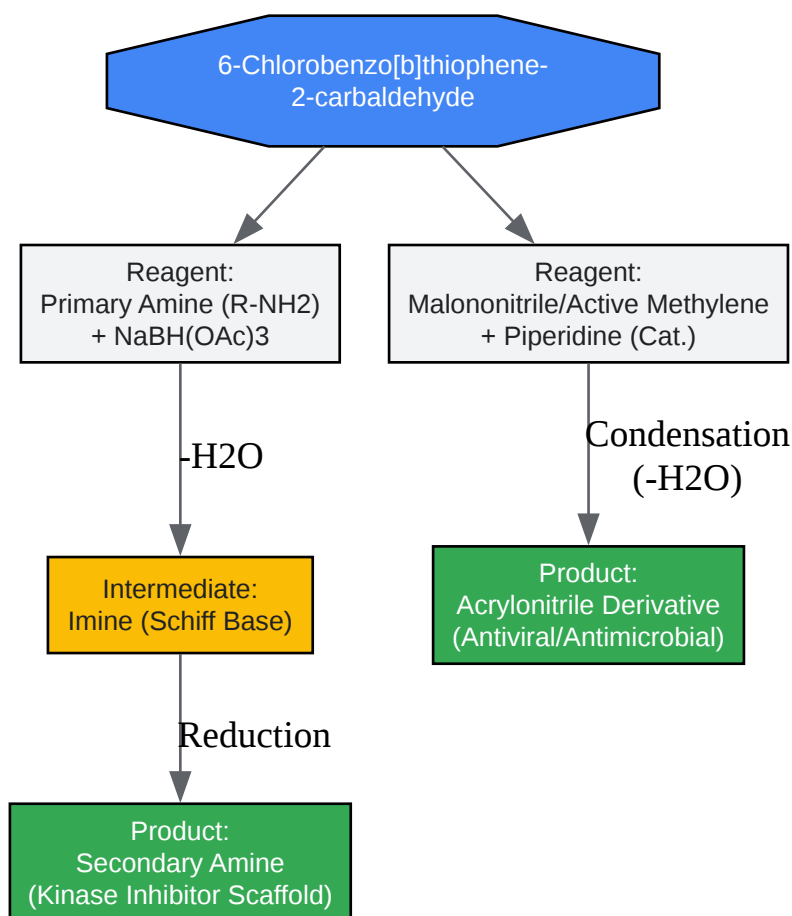
| Scenario | Immediate Action | Scientific Rationale |
|------------------|--|--|
| Skin Contact | Wash with soap/water for 15 min. Do not use alcohol. | Alcohol increases cutaneous blood flow and solubility, potentially driving the toxin deeper into the dermis. |
| Eye Contact | Flush with water/saline for 15 min. Lift eyelids. | Aldehydes bind proteins quickly; mechanical flushing is the only way to reduce residence time. |
| Inhalation | Move to fresh air. ^[6] Administer oxygen if breathing is labored. | Respiratory irritation can lead to delayed edema; oxygen support counteracts hypoxia. |
| Spill (Solid) | Wet sweep or vacuum with HEPA filter. | Prevents dust generation (STOT-SE H335 hazard). |
| Spill (Solution) | Absorb with vermiculite. Neutralize with dilute bisulfite. | Bisulfite forms a water-soluble adduct with the aldehyde, reducing volatility and reactivity. |

Synthetic Utility & Applications

The **6-chlorobenzo[b]thiophene-2-carbaldehyde** scaffold is a high-value "handle" in medicinal chemistry. The aldehyde at C2 allows for rapid diversification, while the chlorine at C6 provides a metabolic blockage point (preventing oxidation at that site) and increases lipophilicity.

Primary Synthetic Workflows

The following diagram details the two most common reaction pathways utilized in drug discovery for this scaffold.



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Figure 2: Divergent synthetic pathways for the C2-aldehyde functionality.

Key Reaction: Schiff Base Formation (Antimicrobial Research)

Research indicates that Schiff bases derived from benzo[b]thiophene-2-carbaldehydes exhibit significant antibacterial activity against *S. aureus* and *E. coli*.

- Protocol: Reflux equimolar amounts of **6-chlorobenzo[b]thiophene-2-carbaldehyde** and a substituted aniline in ethanol with a catalytic amount of glacial acetic acid.
- Validation: Monitor disappearance of the aldehyde carbonyl peak ($\sim 1660\text{-}1680\text{ cm}^{-1}$) and appearance of the imine stretch ($\sim 1600\text{-}1620\text{ cm}^{-1}$) via IR spectroscopy.

References

- PubChem. (2025). Benzo[b]thiophene-2-carbaldehyde (Parent Compound Data).[3][7][8][9] National Library of Medicine. [[Link](#)]
- Isloor, A. M., et al. (2010). Synthesis, characterization and biological activities of some new benzo[b]thiophene derivatives.[8][10][11] European Journal of Medicinal Chemistry.[10] (Establishes antimicrobial utility of Schiff bases in this class). [[Link](#)]

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Sources

- [1. Synthesis and Biological Evaluation of Benzo\[b\]thiophene Acylhydrazones as Antimicrobial Agents against Multidrug-Resistant Staphylococcus aureus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [3. BENZO\[B\]THIOPHENE-2-CARBOXALDEHYDE | 3541-37-5 \[chemicalbook.com\]](#)
- [4. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. tcichemicals.com \[tcichemicals.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. semanticscholar.org \[semanticscholar.org\]](#)
- [11. Design, Synthesis, Biocompatibility, molecular docking and molecular dynamics studies of novel Benzo\[b\]thiophene-2-carbaldehyde derivatives targeting human IgM Fc Domains - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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